

An In-depth Technical Guide to the Physical Properties of Cyclofenchene

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Compound of Interest

Compound Name: Cyclofenchene

Cat. No.: B15495096

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This technical guide provides a comprehensive overview of the key physical properties of **cyclofenchene**, specifically its boiling point and density. This document is intended for researchers, scientists, and professionals in the field of drug development, offering detailed data, experimental methodologies, and visual workflows to facilitate a deeper understanding of this compound.

Physical Properties of Cyclofenchene

Cyclofenchene, also known as 1,3,3-trimethyltricyclo[2.2.1.0^{2,6}]heptane, is a tricyclic organic compound. Its physical characteristics are crucial for its handling, formulation, and application in various research and development settings.

The boiling point and density of **cyclofenchene** are summarized in the table below. These values are essential for predicting its behavior under different experimental conditions.

Physical Property	Value	Conditions
Boiling Point	143.00 to 143.50 °C	@ 754.00 mm Hg[1]
	145.00 °C	@ 760.00 mm Hg[1]
Specific Gravity	0.86030	@ 20.00 °C[1]

Note: Specific gravity is the ratio of the density of a substance to the density of a reference substance; for liquids, the reference is typically water at its densest (4°C). At 20°C, the density

of water is approximately 0.998 g/mL. Therefore, the density of **cyclofenchene** is approximately 0.8586 g/mL at 20°C.

Experimental Protocols

The accurate determination of physical properties such as boiling point and density relies on standardized experimental procedures. The following sections detail the methodologies commonly employed for these measurements.

The capillary method is a common and efficient technique for determining the boiling point of a small quantity of a liquid sample.^{[2][3]}

Materials:

- Thiele tube
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube
- Heating oil (e.g., mineral oil)
- Heat source (e.g., Bunsen burner or heating mantle)
- Sample of **cyclofenchene**

Procedure:

- A small amount of the liquid **cyclofenchene** is placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.

- This assembly is then placed in a Thiele tube containing heating oil, ensuring the oil level is above the sample.
- The Thiele tube is gently heated, causing the temperature of the oil to rise.
- As the temperature approaches the boiling point of **cyclofenchene**, a stream of bubbles will emerge from the open end of the capillary tube.[\[2\]](#)
- Heating is discontinued, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube. [\[2\]](#)[\[3\]](#)

The pycnometer method is a precise technique for determining the density of a liquid by measuring its mass within a known volume.[\[4\]](#)

Materials:

- Pycnometer (a glass flask with a specific, calibrated volume)
- Analytical balance
- Thermometer
- Sample of **cyclofenchene**
- Deionized water (for calibration)

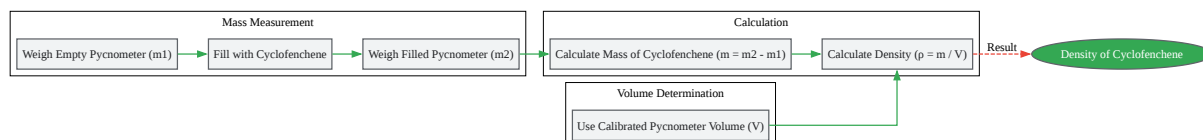
Procedure:

- The clean, dry pycnometer is weighed empty on an analytical balance.
- The pycnometer is then filled with the liquid **cyclofenchene**, ensuring no air bubbles are present. The stopper is inserted, and any excess liquid is carefully wiped from the outside.
- The filled pycnometer is weighed to determine the mass of the **cyclofenchene**.
- The temperature of the liquid is recorded.

- The density is calculated by dividing the mass of the **cyclofenchene** by the calibrated volume of the pycnometer.
- For accurate results, the pycnometer should be calibrated by determining the mass of a reference liquid with a known density (e.g., deionized water) at the same temperature.

Visualized Experimental Workflows

To further elucidate the experimental processes, the following diagrams illustrate the logical flow of the described methodologies.



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